

# Preparation of Sparfasic Acid for In Vivo Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Sparfasic acid**

Cat. No.: **B1681977**

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## Introduction

**Sparfasic acid**, also known as N-(Phosphonacetyl)-L-aspartic acid (PALA), is a potent inhibitor of the enzyme aspartate transcarbamoyl transferase (ATCase).<sup>[1]</sup> ATCase catalyzes the second committed step in the de novo pyrimidine biosynthesis pathway, a critical process for DNA and RNA synthesis.<sup>[1]</sup> By inhibiting this pathway, **Sparfasic acid** disrupts the production of pyrimidine nucleotides, leading to cell cycle arrest in the S phase and subsequent apoptosis, particularly in rapidly proliferating cancer cells.<sup>[1]</sup> This mechanism of action has positioned **Sparfasic acid** as a subject of interest in oncology research, often investigated in combination with other chemotherapeutic agents like 5-fluorouracil.<sup>[1]</sup>

These application notes provide detailed protocols for the preparation and formulation of **Sparfasic acid** for in vivo studies, along with essential quality control parameters and considerations for animal model selection.

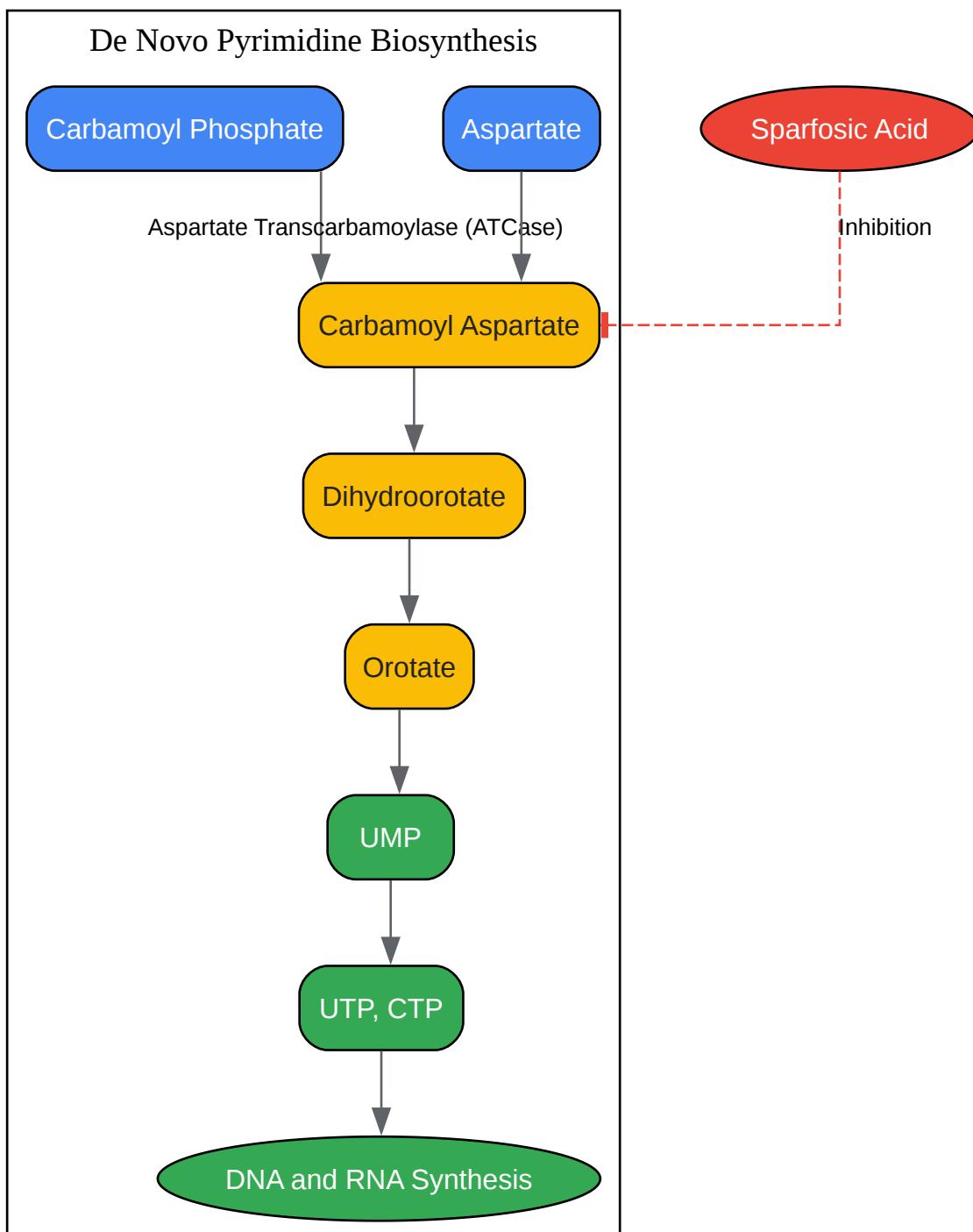
## Chemical and Physical Properties

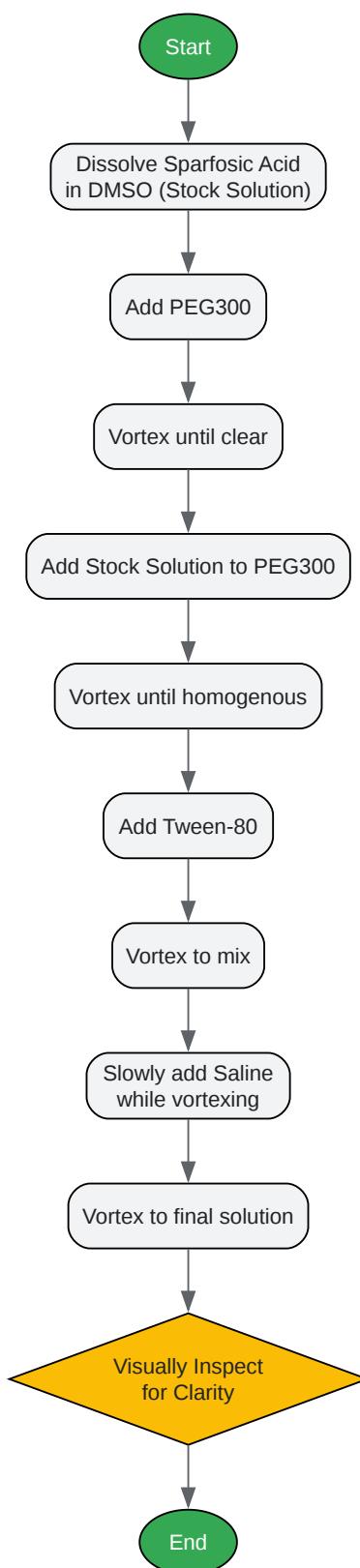
A thorough understanding of the physicochemical properties of **Sparfasic acid** is fundamental for its effective formulation and delivery.

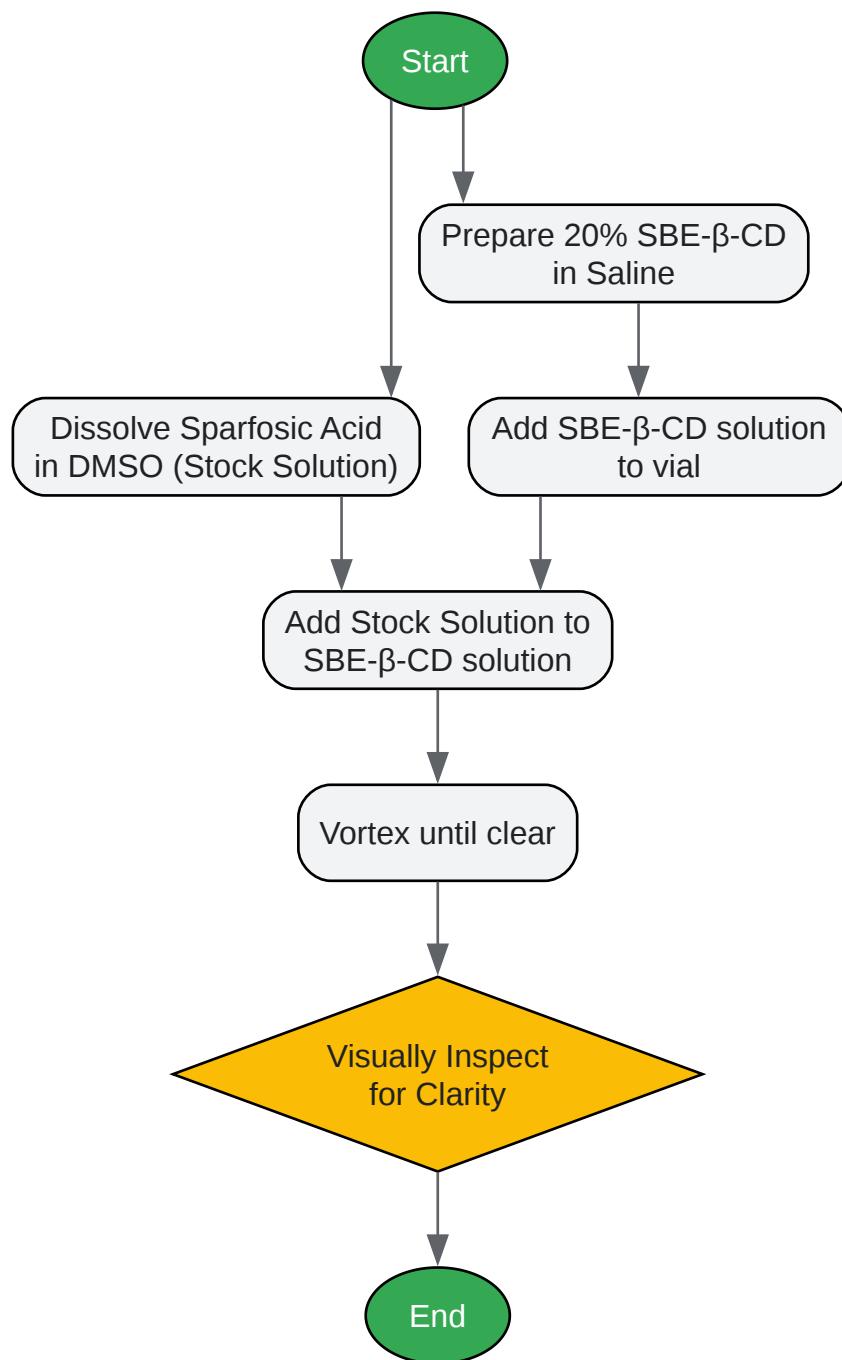
Property	Value	Reference
Molecular Formula	C6H10NO8P	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	255.12 g/mol	<a href="#">[3]</a>
Appearance	Solid	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Water: > 950 mg/mL DMSO: 180 mg/mL (requires sonication)	<a href="#">[1]</a> <a href="#">[3]</a>
Stability	The bulk material is stable but hygroscopic and should be protected from moisture. Aqueous solutions (1 mg/mL) are stable for at least 2 weeks at room temperature.	<a href="#">[3]</a>
Storage	Solid: -20°C for long-term storage (months to years), protected from light. 0-4°C for short-term storage (days to weeks). Stock Solution: -20°C or -80°C.	<a href="#">[4]</a>

## Mechanism of Action: Inhibition of Pyrimidine Biosynthesis

**Sparfосic acid** exerts its cytotoxic effects by targeting the de novo pyrimidine biosynthesis pathway. This pathway is essential for the synthesis of uridine monophosphate (UMP), a precursor for all other pyrimidine nucleotides.







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